

Foundational Research on the Antiviral Activity of Tenofovir Diphosphate: A Technical Guide

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Compound of Interest

Compound Name: Tenofovir diphosphate

Cat. No.: B176457

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Introduction

Tenofovir is a cornerstone of antiretroviral therapy, widely utilized for the treatment of Human Immunodeficiency Virus (HIV) and Hepatitis B Virus (HBV) infections.[1][2][3][4] As an acyclic nucleoside phosphonate analog of adenosine monophosphate, its therapeutic efficacy is dependent on its intracellular conversion to the active metabolite, **tenofovir diphosphate** (TFV-DP).[1][5][6] Due to poor membrane permeability and low oral bioavailability of the parent drug, tenofovir is administered as prodrugs, primarily Tenofovir Disoproxil Fumarate (TDF) and Tenofovir Alafenamide (TAF).[7][8][9] These prodrugs are designed to enhance absorption and facilitate intracellular delivery, where they are metabolized to tenofovir and subsequently phosphorylated by cellular kinases to the pharmacologically active TFV-DP.[5][8][10][11] This guide delves into the core foundational research that elucidated the antiviral mechanism of TFV-DP, presenting key experimental protocols, quantitative data, and the molecular pathways governing its activity.

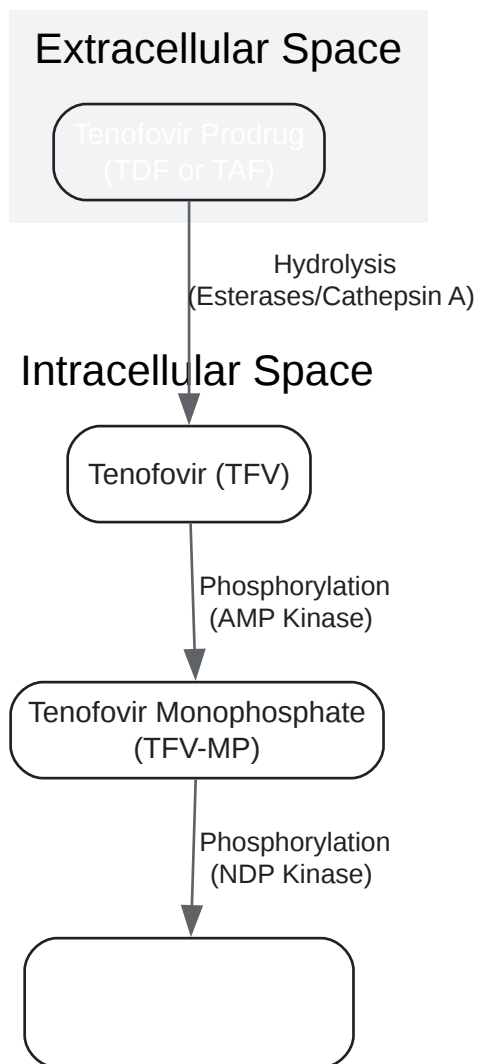
Core Mechanism of Antiviral Activity

The antiviral action of tenofovir is exclusively mediated by its diphosphorylated form, TFV-DP. The mechanism is a targeted inhibition of viral replication through a two-pronged approach: competitive inhibition of the viral polymerase and chain termination of the nascent viral DNA.

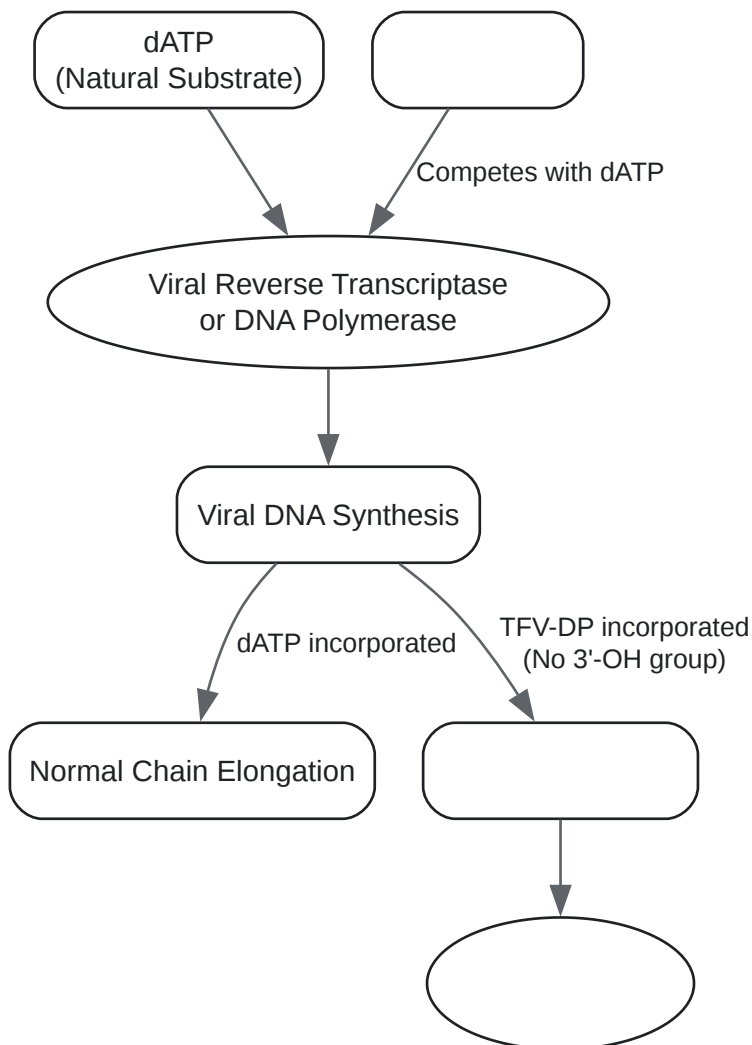
2.1 Intracellular Activation Pathway

Tenofovir, delivered via its prodrugs, undergoes a mandatory two-step intracellular phosphorylation to become TFV-DP.[5] Unlike nucleoside analogs that require three phosphorylation steps, tenofovir, as a nucleotide analog, only needs two.[5] This conversion is catalyzed by cellular enzymes. Tenofovir is first phosphorylated to tenofovir monophosphate (TFV-MP) by AMP kinase, and subsequently, TFV-MP is phosphorylated to the active TFV-DP by nucleoside diphosphate kinase.[6][11]

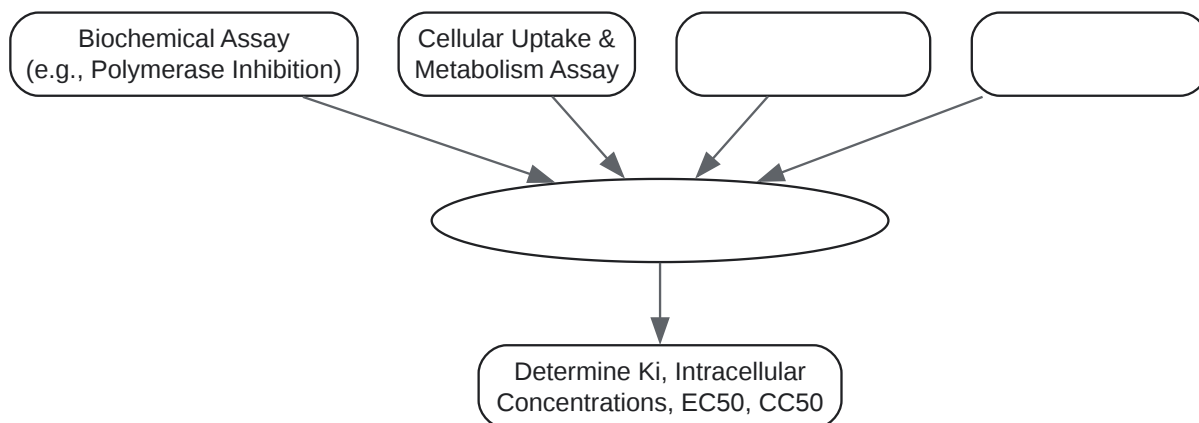
Cellular Activation of Tenofovir



TFV-DP Mechanism of Action



General Antiviral Evaluation Workflow



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